

safe handling and storage procedures for 7-Methylindan-4-ol

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Compound of Interest

Compound Name: 7-Methylindan-4-ol

Cat. No.: B098370

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Application Notes and Protocols for 7-Methylindan-4-ol

Introduction

7-Methylindan-4-ol is a chemical compound used in laboratory research.^[1] Due to its hazardous properties, it is imperative that researchers, scientists, and drug development professionals adhere to strict safety protocols to minimize risks of exposure and ensure a safe laboratory environment. These application notes provide detailed procedures for the safe handling, storage, and disposal of **7-Methylindan-4-ol**, along with essential safety data and emergency protocols.

Safety Data Summary

Proper understanding of the chemical and physical properties of **7-Methylindan-4-ol** is the first step in safe handling. The following table summarizes key quantitative data for this compound.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₂ O	[1] [2]
Molecular Weight	148.20 g/mol	[1] [2]
Physical Form	Solid	
Signal Word	Warning	[1]
CAS Number	16400-13-8	[2]

Hazard Statements:

- H302: Harmful if swallowed.
- H312: Harmful in contact with skin.[\[1\]](#)
- H315: Causes skin irritation.[\[1\]](#)[\[2\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)
- H332: Harmful if inhaled.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)[\[2\]](#)

Experimental Protocols

Adherence to the following protocols is mandatory when working with **7-Methylindan-4-ol**.

A comprehensive assessment of PPE is critical to mitigate exposure. The following PPE must be worn at all times when handling **7-Methylindan-4-ol**:

- Eye Protection: Chemical safety goggles compliant with European standard EN 166 are required.[\[1\]](#)
- Hand Protection: Wear protective gloves. Gloves must be inspected before use, and proper removal techniques should be employed to avoid skin contact.[\[3\]](#)
- Skin and Body Protection: Long-sleeved clothing is mandatory to prevent skin contact.[\[1\]](#)

- Respiratory Protection: In areas with inadequate ventilation or when facing concentrations above the exposure limit, a NIOSH/MSHA or European Standard EN 136 approved respirator must be used.[\[1\]](#)
- Preparation:
 - Ensure adequate ventilation in the work area, especially in confined spaces.[\[1\]](#)
 - Locate the nearest safety shower and eye wash station before beginning work.
 - Prepare all necessary equipment and reagents before handling the compound.
- Handling:
 - Avoid the formation of dust.[\[1\]](#)
 - Do not get the compound in the eyes, on the skin, or on clothing.[\[1\]](#)
 - Avoid ingestion and inhalation.[\[1\]](#)
 - Do not eat, drink, or smoke in the handling area.[\[3\]](#)
- Post-Handling:
 - Wash hands thoroughly after handling and before breaks.[\[1\]](#)
 - Remove and wash contaminated clothing and gloves before re-use.[\[1\]](#)

Proper storage is crucial to maintain the stability of **7-Methylindan-4-ol** and prevent accidental release.

- Store in a dry, cool, and well-ventilated place.[\[1\]](#)[\[3\]](#)
- Keep the container tightly closed.[\[1\]](#)[\[3\]](#)
- Store locked up or in an area accessible only to qualified or authorized personnel.[\[3\]](#)
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, strong reducing agents, and acid chlorides.[\[1\]](#)

In the event of a spill or for routine waste disposal, the following procedures must be followed:

- Spill Containment:
 - For non-emergency personnel, avoid substance contact and inhalation of dust.[3]
 - Ensure adequate ventilation.[3]
 - Cover drains to prevent the product from entering them.[3]
- Spill Cleanup:
 - Sweep up the spilled solid material and shovel it into suitable, closed containers for disposal.[1]
 - Clean the affected area thoroughly.
- Waste Disposal:
 - Dispose of contents and containers to an approved waste disposal plant in accordance with local regulations.[3]

Immediate and appropriate first aid is critical in the event of exposure.

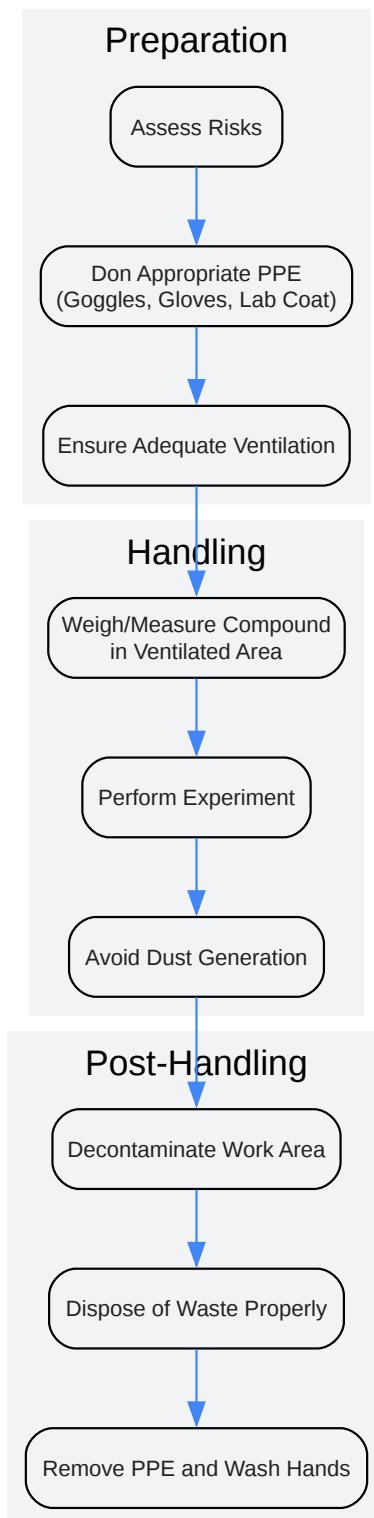
- General Advice: If symptoms persist, call a physician. Show the safety data sheet to the doctor in attendance.[3]
- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[1]
- In Case of Skin Contact: Wash off immediately with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[1]
- In Case of Eye Contact: Rinse immediately and cautiously with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[1]

- If Swallowed: Rinse the mouth. Do NOT induce vomiting. Immediately call a POISON CENTER or doctor.[1][3]

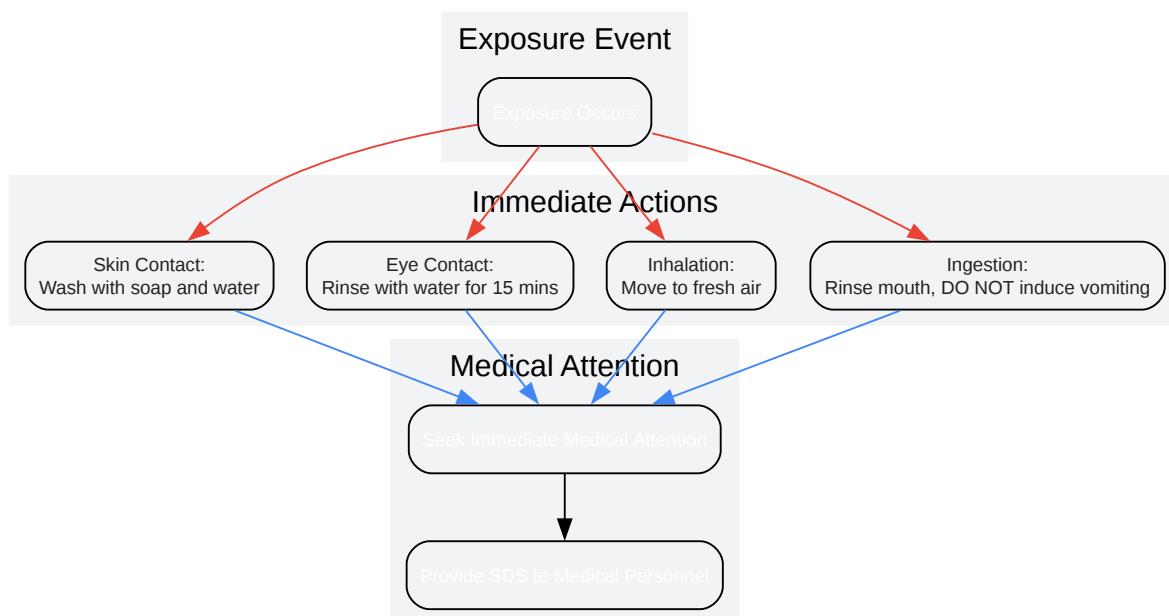
Visualized Workflows

The following diagrams illustrate the key workflows for the safe handling of **7-Methylindan-4-ol**.

Safe Handling Workflow for 7-Methylindan-4-ol



Emergency Response Workflow

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